

# Application Notes and Protocols for Dyeing Polyester Fabrics with Disperse Orange 29

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## Compound of Interest

Compound Name: Disperse orange 29

Cat. No.: B3427777

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These application notes provide a comprehensive protocol for the dyeing of polyester fabrics using **Disperse Orange 29**, a double azo class disperse dye. The described methodology is based on a high-temperature exhaust dyeing process, which is a standard and effective method for achieving deep and vibrant shades on polyester materials. Adherence to the specified parameters is crucial for ensuring optimal dye uptake, levelness, and colorfastness.

## Properties of Disperse Orange 29

**Disperse Orange 29** is a synthetic dye characterized by its orange to palm red powder appearance.<sup>[1]</sup> It is primarily utilized for the dyeing and printing of polyester and its blended fabrics.<sup>[1]</sup> Due to its non-ionic nature and low water solubility, it requires high temperatures to diffuse into the hydrophobic polyester fibers.<sup>[2]</sup>

Property	Description
C.I. Name	Disperse Orange 29
C.I. Number	26077
Molecular Structure	Double azo class
Appearance	Orange to palm red powder[1]
Application	Dyeing and printing of polyester and its blends[1]

## Experimental Protocol: High-Temperature Exhaust Dyeing

This protocol details the step-by-step procedure for dyeing polyester fabric with **Disperse Orange 29** in a laboratory setting.

### 1. Materials and Reagents:

- Polyester fabric
- **Disperse Orange 29**
- Dispersing agent
- Acetic acid (or a suitable buffer system)
- Sodium hydrosulfite
- Sodium hydroxide
- Deionized water

### 2. Equipment:

- High-temperature, high-pressure laboratory dyeing machine

- Beakers and graduated cylinders
- Magnetic stirrer and stir bars
- pH meter
- Analytical balance
- Drying oven

### 3. Pre-treatment of Polyester Fabric:

Before dyeing, it is essential to scour the polyester fabric to remove any oils, waxes, and other impurities that could hinder dye uptake.

- Prepare a scouring bath containing a non-ionic detergent and soda ash.
- Wash the fabric at 60-70°C for 20-30 minutes.
- Rinse the fabric thoroughly with warm and then cold water.
- Dry the fabric completely before proceeding to the dyeing step.

### 4. Dyebath Preparation:

- Accurately weigh the required amount of **Disperse Orange 29** (e.g., 1-3% on the weight of fabric, depending on the desired shade depth).
- Prepare a paste of the dye with a small amount of dispersing agent.
- Gradually add hot water (40-50°C) to the paste while stirring to create a uniform dispersion.
- In the dyeing vessel, add the required volume of deionized water for the desired liquor ratio (e.g., 1:10 to 1:15).<sup>[3]</sup>
- Add the dispersed dye solution to the dyeing vessel.
- Add a dispersing agent (e.g., 1-2 g/L).

- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[3][4]

#### 5. Dyeing Procedure:

- Introduce the pre-treated polyester fabric into the dyebath at a temperature of approximately 60°C.[4]
- Run the dyeing machine for 10-15 minutes at this temperature to ensure even wetting of the fabric.
- Increase the temperature of the dyebath to 130°C at a controlled rate (e.g., 1.5-2°C per minute).[3][4]
- Maintain the dyeing temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.[3][4]
- After the dyeing cycle is complete, cool the dyebath down to 70-80°C at a controlled rate.
- Drain the dyebath.

#### 6. Post-treatment: Reduction Clearing:

Reduction clearing is a critical step to remove any unfixed disperse dye from the fabric surface, thereby improving the final colorfastness.[5]

- Prepare a fresh bath with:
  - Sodium hydrosulfite (1-2 g/L)
  - Sodium hydroxide (1-2 g/L)
- Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes.
- Rinse the fabric thoroughly with hot water and then cold water to remove residual chemicals.
- Neutralize the fabric with a mild acid (e.g., acetic acid) if necessary.
- Finally, rinse the fabric with cold water and dry it.

## Data Presentation: Colorfastness Properties

The following table summarizes the expected colorfastness ratings of polyester fabric dyed with **Disperse Orange 29** when tested according to AATCC (American Association of Textile Chemists and Colorists) standards. The ratings are based on a scale of 1 to 5, where 5 represents excellent fastness.

Fastness Property	AATCC Test Method	Rating (Fading)	Rating (Staining)
Washing	AATCC 61	5	5
Light	AATCC 16	6-7	-
Perspiration	AATCC 15	5	5
Ironing	AATCC 133	-	5

Data sourced from World Dye Variety.[\[1\]](#)

## Experimental Protocols for Fastness Evaluation

### 1. Colorfastness to Washing (ISO 105-C06 / AATCC 61):

This test evaluates the resistance of the color to domestic and commercial laundering.[\[6\]](#)

- A specimen of the dyed fabric is stitched together with a multi-fiber test fabric.
- The composite specimen is placed in a stainless steel container with a specified detergent solution and stainless steel balls.
- The container is agitated in a laundering machine at a specified temperature (e.g., 60°C) for a defined period (e.g., 30 minutes).[\[6\]](#)
- After the washing cycle, the specimen is rinsed and dried.
- The change in color of the dyed specimen and the degree of staining on the multi-fiber fabric are assessed using the Grey Scale for Color Change and the Grey Scale for Staining, respectively.

## 2. Colorfastness to Light (ISO 105-B02 / AATCC 16):

This test determines the resistance of the dye to the fading action of sunlight.[\[7\]](#)[\[8\]](#)

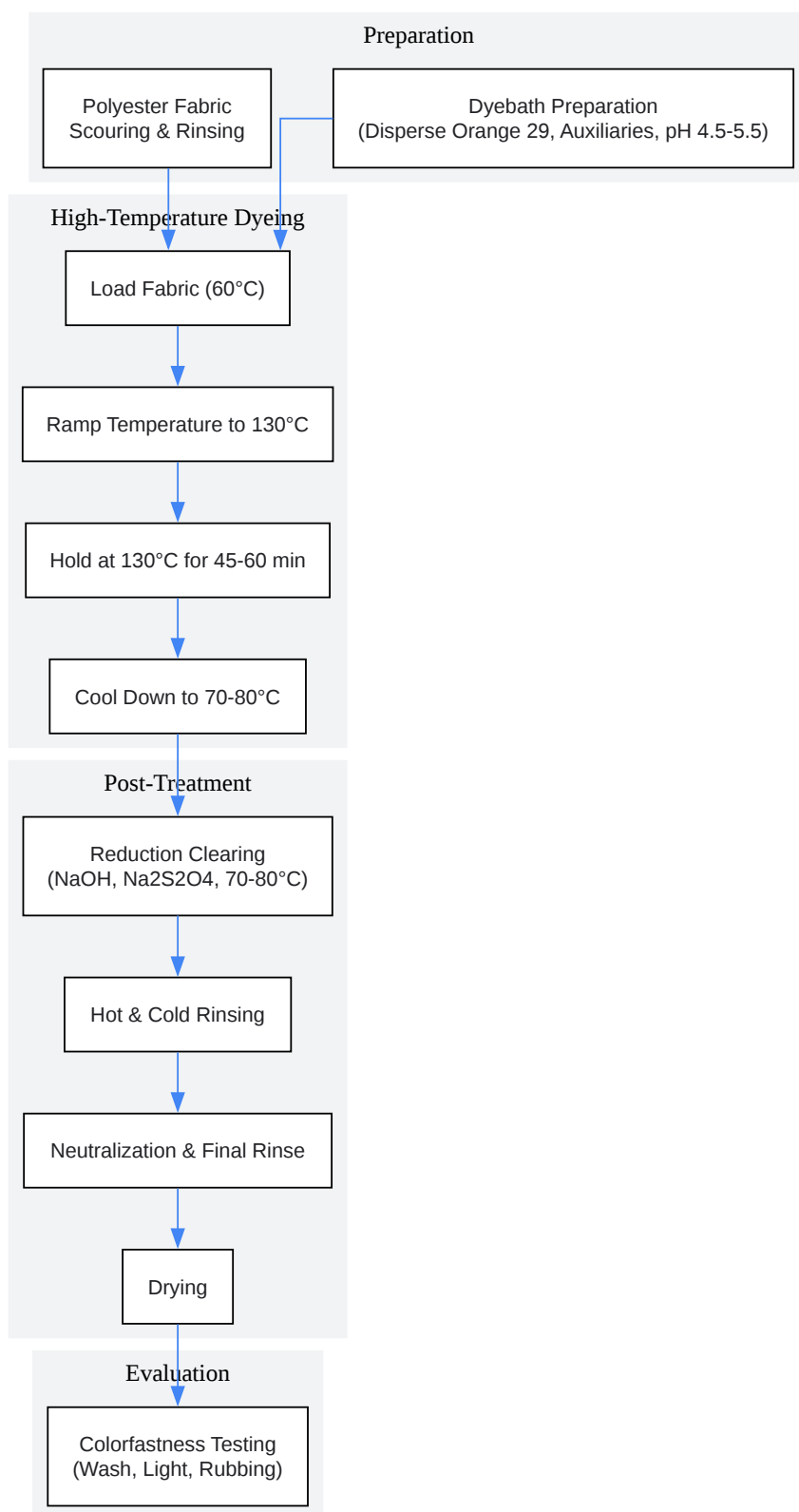
- A specimen of the dyed fabric is exposed to a controlled artificial light source (Xenon Arc lamp) that simulates natural daylight.[\[8\]](#)
- Simultaneously, a set of Blue Wool standards with known lightfastness ratings are exposed under the same conditions.[\[9\]](#)
- The exposure is continued until a specified change in color is observed on the test specimen or the Blue Wool standards.
- The lightfastness rating is determined by comparing the fading of the test specimen with the fading of the Blue Wool standards.[\[7\]](#)

## 3. Colorfastness to Rubbing (Crocking) (ISO 105-X12 / AATCC 8):

This test assesses the amount of color transferred from the fabric surface to another surface by rubbing.[\[10\]](#)

- A specimen of the dyed fabric is placed on the base of a crockmeter.
- A standard white cotton cloth is mounted on the rubbing finger of the crockmeter.
- The test is performed under both dry and wet conditions.
- The rubbing finger is moved back and forth over the test specimen for a specified number of cycles with a defined pressure.[\[10\]](#)
- The amount of color transferred to the white cotton cloth is evaluated using the Grey Scale for Staining.

## Diagrams



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Caption: Experimental workflow for dyeing polyester with **Disperse Orange 29**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing Polyester Fabrics with Disperse Orange 29]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427777#disperse-orange-29-dyeing-protocol-for-polyester-fabrics]

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